

Characterization of 2-Ethylbutylamine (CAS Number: 617-79-8): A Technical Guide

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Ethylbutylamine**, a key chemical intermediate. The document details its physicochemical properties, safety and handling protocols, spectroscopic characterization, and plausible synthetic routes. All quantitative data is presented in structured tables for ease of reference, and experimental workflows are visualized using diagrams to facilitate understanding.

Core Properties and Safety Information

2-Ethylbutylamine is a colorless to light yellow liquid with a characteristic amine odor.[1][2] It serves as a versatile building block in organic synthesis, particularly in the development of pharmaceuticals and agrochemicals.[3] One notable application is in the preparation of amide-substituted heterocyclic compounds used in the modulation of interleukins and interferons.[3]

Physicochemical Properties

The fundamental physical and chemical properties of **2-Ethylbutylamine** are summarized below, providing essential data for its handling and use in experimental settings.



Property	Value	Reference
CAS Number	617-79-8	[4]
Molecular Formula	C ₆ H ₁₅ N	[1]
Molecular Weight	101.19 g/mol	[1]
Appearance	Clear colorless to light yellow [3]	
Boiling Point	125 °C	[5]
Melting Point	20 °C	[5]
Density	0.776 g/mL at 20 °C	[1]
Flash Point	14 °C	[5]
Water Solubility	3.83 x 10 ⁴ mg/L at 25 °C	[3]
Vapor Pressure	15.0 mmHg	[1]
Refractive Index	1.420	[5]

Toxicological and Safety Data

2-Ethylbutylamine is classified as a hazardous substance and requires careful handling. It is a flammable liquid and vapor, harmful if swallowed or in contact with skin, and causes severe skin burns and eye damage.[1]

Parameter	Value	Species	Reference
Oral LD50	310 mg/kg	Rat	[1]
Inhalation LC50	500 ppm / 4h	Rat	[1]
Dermal LD50	2 mL/kg	Rabbit	[6]
Eye Irritation	Rated 9 on a scale of 1-10	Rabbit	[6]

Safety Precautions:



- Keep away from heat, sparks, and open flames.[5]
- Wear protective gloves, clothing, eye, and face protection.
- Use only in a well-ventilated area or under a chemical fume hood.
- In case of contact with eyes or skin, rinse immediately with plenty of water and seek medical advice.[7]
- Store in a tightly closed container in a dry, cool, and well-ventilated place.[5]

Synthetic Routes

While specific, detailed protocols for the synthesis of **2-Ethylbutylamine** are not extensively published in readily available literature, its structure lends itself to common amine synthesis methodologies. Two plausible and widely used methods are reductive amination and the Hofmann rearrangement.

Experimental Protocol 1: Synthesis via Reductive Amination of 2-Ethylbutanal

Reductive amination is a highly effective method for forming amines from carbonyl compounds. This process involves the reaction of an aldehyde or ketone with ammonia or a primary or secondary amine to form an imine or enamine, which is then reduced in situ to the corresponding amine.

Materials:

- 2-Ethylbutanal
- Anhydrous ammonia (or a suitable ammonia source like ammonium acetate)
- A reducing agent (e.g., sodium cyanoborohydride (NaBH₃CN) or sodium triacetoxyborohydride (NaBH(OAc)₃))
- Anhydrous methanol (or another suitable solvent)
- Acetic acid (catalyst)



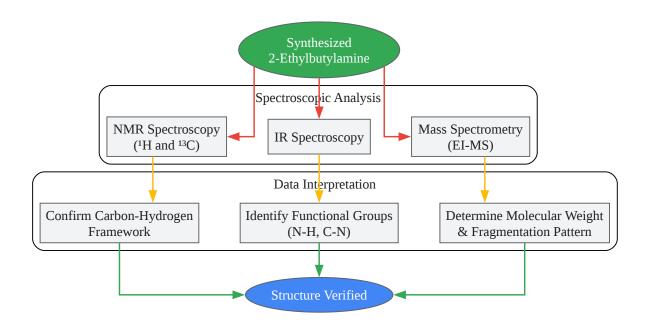
- Diethyl ether or ethyl acetate (for extraction)
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate or sodium sulfate

Procedure:

- Reaction Setup: A round-bottom flask is charged with 2-ethylbutanal and dissolved in anhydrous methanol under an inert atmosphere (e.g., nitrogen or argon).
- Imine Formation: The ammonia source (e.g., ammonium acetate or a solution of ammonia in methanol) is added to the flask, followed by a catalytic amount of acetic acid to facilitate imine formation. The reaction is stirred at room temperature for 1-2 hours.
- Reduction: The reducing agent (e.g., sodium cyanoborohydride) is added portion-wise to the stirred solution. The reaction mixture is then stirred at room temperature for 12-24 hours.
- Workup: The methanol is removed under reduced pressure. The residue is taken up in water and the pH is adjusted to be basic (pH > 10) with a suitable base (e.g., NaOH solution).
- Extraction: The aqueous layer is extracted three times with diethyl ether or ethyl acetate.
- Drying and Concentration: The combined organic extracts are washed with brine, dried over anhydrous magnesium sulfate or sodium sulfate, filtered, and the solvent is removed by rotary evaporation to yield the crude **2-ethylbutylamine**.
- Purification: The crude product is purified by fractional distillation under atmospheric or reduced pressure to obtain pure 2-ethylbutylamine.







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- To cite this document: BenchChem. [Characterization of 2-Ethylbutylamine (CAS Number: 617-79-8): A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1583521#2-ethylbutylamine-cas-number-617-79-8-characterization]

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